

ARN14974: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: ARN14974

Cat. No.: B10764909

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Introduction

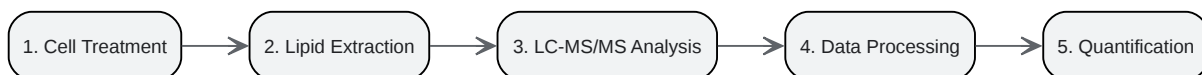
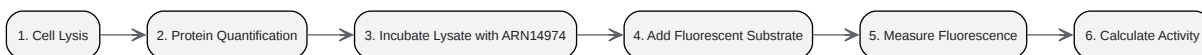
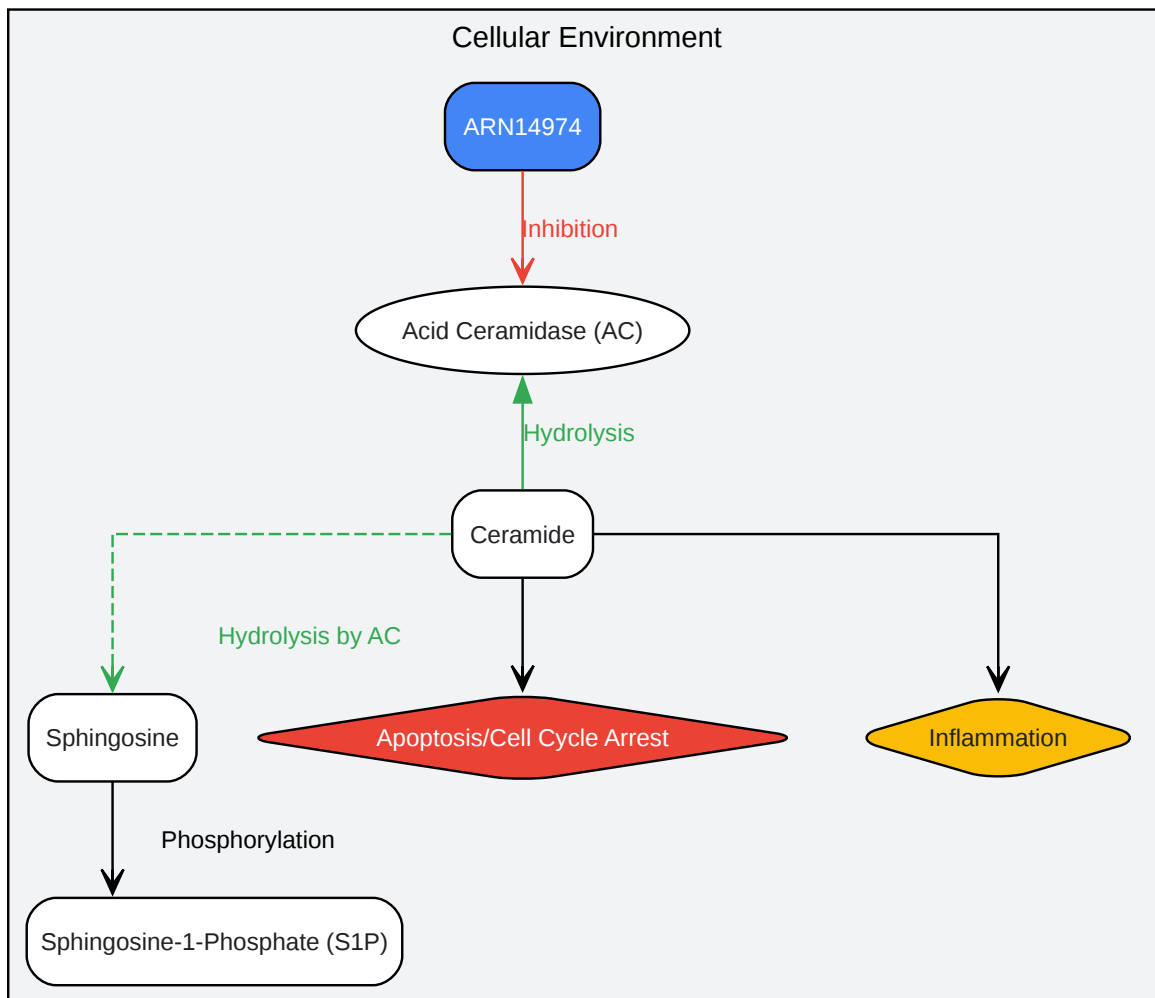
ARN14974 is a potent, systemically active benzoxazolone carboxamide inhibitor of acid ceramidase (AC), a key enzyme in sphingolipid metabolism.^{[1][2][3][4][5][6]} Acid ceramidase catalyzes the hydrolysis of ceramide into sphingosine and a free fatty acid.^[5] By inhibiting this enzyme, **ARN14974** leads to an accumulation of intracellular ceramide and a subsequent decrease in sphingosine levels.^{[1][3][5][7]} Ceramide itself is a bioactive lipid involved in various cellular processes, including apoptosis, cell senescence, and inflammation.^{[5][6][7][8]} The modulation of ceramide levels by **ARN14974** makes it a valuable research tool for studying the roles of sphingolipids in health and disease, particularly in cancer biology and inflammatory disorders.

This document provides detailed protocols for utilizing **ARN14974** in cell culture-based experiments to assess its biological activity.

Quantitative Data Summary

Parameter	Value	Cell Line/System	Reference
IC50 (Enzymatic)	79 nM	Human Acid Ceramidase	[1] [2] [3] [4]
IC50 (Cellular)	825 nM	SW403 (human colon adenocarcinoma)	[5] [7]
IC50 (Cellular)	400 nM	Raw 264.7 (mouse macrophage-like)	[5] [7]
Concentration Range for Cellular Effects	0.1 - 20 μ M	SW403 and Raw 264.7 cells	[1] [3] [5]

Signaling Pathway of ARN14974 Action



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